

4-Oxobedfordiaic acid chemical structure and properties

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Compound of Interest

Compound Name: 4-Oxobedfordiaic acid

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An In-depth Technical Guide to 4-Oxobedfordiaic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Oxobedfordiaic acid, a sesquiterpenoid natural product, has garnered attention for its notable biological activity. Isolated from *Xanthium cavanillesii*, this compound has demonstrated significant anti-ulcerogenic properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and spectroscopic properties, and known biological activities of **4-Oxobedfordiaic acid**. Detailed experimental protocols for its isolation and biological evaluation are presented, alongside a discussion of potential signaling pathways involved in its mechanism of action. This document aims to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

4-Oxobedfordiaic acid is a xanthanolide derivative, a class of sesquiterpene lactones characterized by a C-4 oxygenated function. Its chemical structure was elucidated through extensive spectroscopic analysis, including Infrared (IR) and Mass Spectrometry (MS), as well as one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][2]}

Chemical Structure:

Physicochemical and Spectroscopic Data Summary:

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₃	[3]
Molecular Weight	250.33 g/mol	[3]
CAS Number	68799-38-2	[3][4]
Appearance	Crystalline solid	[4]
Storage Temperature	Desiccate at -20°C	[4]

Spectroscopic Data:

Technique	Key Peaks/Shifts	Source
¹ H NMR	Data to be extracted from Favier, L. S., et al. (2016)	[2]
¹³ C NMR	Data to be extracted from Favier, L. S., et al. (2016)	[2]
IR Spectroscopy	Data to be extracted from Favier, L. S., et al. (2016)	[2]
Mass Spectrometry	Data to be extracted from Favier, L. S., et al. (2016)	[2]

Natural Source and Isolation

4-Oxobedfordiaic acid is a naturally occurring compound found in the plant *Xanthium cavanillesii* Schouw (Asteraceae).[1][2] It has been isolated from both the roots and flowers of this plant.[1][2]

Experimental Protocol: Isolation of 4-Oxobedfordiaic Acid

The following is a generalized protocol based on methods for isolating sesquiterpenoids from plant material. The specific details for **4-Oxobedfordiaic acid** are described in Favier, L. S., et al. (2016).

Workflow for Isolation:



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Caption: Generalized workflow for the isolation of **4-Oxobedfordiaic acid**.

Methodology:

- **Plant Material Preparation:** The roots and flowers of *Xanthium cavanillesii* are collected, air-dried, and ground into a fine powder.
- **Extraction:** The powdered plant material is subjected to extraction with chloroform at room temperature.^[2] This process is typically repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The resulting chloroform extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Chromatographic Separation:** The crude extract is then subjected to column chromatography on silica gel.
- **Fractionation:** The column is eluted with a gradient of increasing polarity, typically a mixture of hexane and ethyl acetate, to separate the components of the extract.
- **Fraction Analysis:** The collected fractions are monitored by thin-layer chromatography (TLC) to identify those containing **4-Oxobedfordiaic acid**.

- Final Purification: Fractions enriched with the target compound are combined and further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **4-Oxobedfordiaic acid**.
- Structure Elucidation: The structure of the isolated compound is confirmed by spectroscopic methods (NMR, MS, IR).^[2]

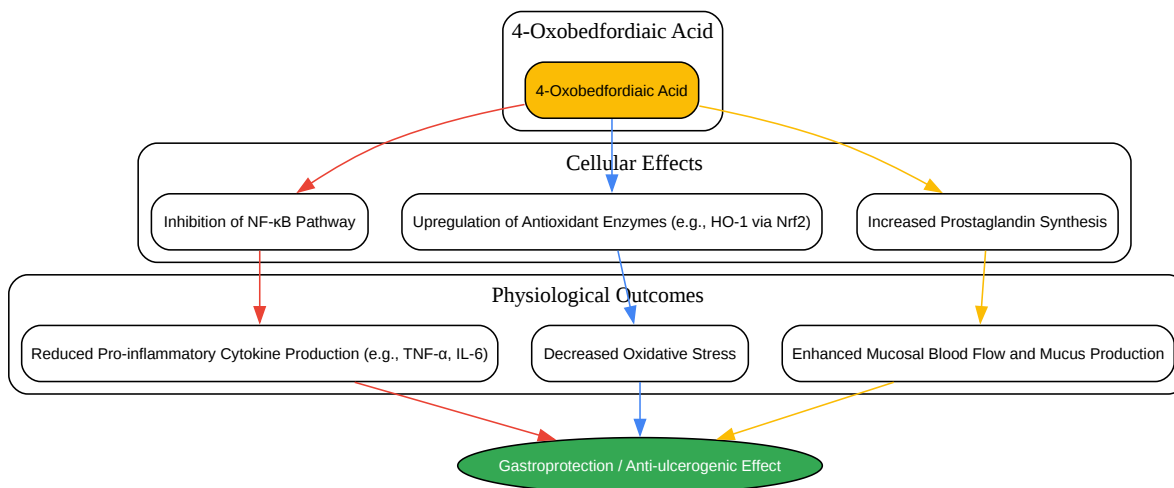
Biological Activity: Anti-ulcerogenic Effects

4-Oxobedfordiaic acid has been reported to possess anti-ulcerogenic activity.

Experimental Protocol: Ethanol-Induced Gastric Ulcer Model in Rats

This protocol is a standard method for evaluating the gastroprotective effects of compounds.

Experimental Workflow:



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- 1. researchgate.net [researchgate.net]
- 2. Xanthane sesquiterpenoids from the roots and flowers of *Xanthium cavanillesii* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 4-Oxobedfordiaic acid | CymitQuimica [cymitquimica.com]

- 4. 4-Oxobedfordiaic acid | CAS:68799-38-2 | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
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